

Application Note: Spectrophotometric Analysis of Enalapril Maleate Using 2-Ethoxyethanol

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Compound of Interest

Compound Name: 2-Ethoxyethanol

Cat. No.: B086334

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Introduction

Enalapril maleate is a prodrug that belongs to the angiotensin-converting enzyme (ACE) inhibitor class of medications, primarily used in the treatment of hypertension and heart failure. Accurate and reliable analytical methods are crucial for the quality control of enalapril maleate in pharmaceutical formulations. This application note describes a simple, rapid, and sensitive spectrophotometric method for the quantitative determination of enalapril maleate. The method is based on the charge-transfer reaction between enalapril maleate as an n-electron donor and 2,3-dichloro-5,6-dicyano-1,4-benzoquinone (DDQ) as a π -acceptor in a **2-Ethoxyethanol** medium. The resulting colored complex can be quantified using UV-Vis spectrophotometry, offering a cost-effective and efficient alternative to chromatographic techniques for routine analysis.

Principle of the Method

The method is based on the formation of a colored charge-transfer complex when enalapril maleate is reacted with DDQ in a suitable solvent.^[1] In a medium containing **2-Ethoxyethanol**, enalapril maleate donates electrons to the electron-acceptor DDQ. This interaction leads to the formation of a radical anion of DDQ, which exhibits a distinct color that can be measured spectrophotometrically.^[2] The intensity of the color produced is directly proportional to the concentration of enalapril maleate in the sample, thus forming the basis for its quantitative determination.

Instrumentation and Materials

- Spectrophotometer: A UV-Visible spectrophotometer with a 1 cm quartz cuvette.
- Reference Standard: Enalapril Maleate of pharmacopeial grade.
- Reagents:
 - 2,3-dichloro-5,6-dicyano-1,4-benzoquinone (DDQ), analytical grade.
 - **2-Ethoxyethanol**, spectrophotometric grade.
- Glassware: Calibrated volumetric flasks, pipettes, and other standard laboratory glassware.

Experimental Protocol

1. Preparation of Reagents

- Standard Stock Solution of Enalapril Maleate (500 µg/mL): Accurately weigh 50 mg of enalapril maleate reference standard and transfer it to a 100 mL volumetric flask. Dissolve in and dilute to the mark with **2-Ethoxyethanol**.
- DDQ Reagent Solution (0.1% w/v): Accurately weigh 100 mg of DDQ and transfer it to a 100 mL volumetric flask. Dissolve in and dilute to the mark with **2-Ethoxyethanol**.

2. Preparation of Calibration Curve

- Aliquot different volumes of the standard stock solution of enalapril maleate into a series of 10 mL volumetric flasks to obtain final concentrations in the range of 5-75 µg/mL.
- To each flask, add 1.4 mL of the 0.1% DDQ reagent solution.^[1]
- Dilute to the mark with **2-Ethoxyethanol**.
- Allow the reaction to proceed at room temperature (25 ± 1 °C) for 3 minutes.^[1]
- Measure the absorbance of the resulting colored solution at 565 nm against a reagent blank prepared in the same manner but without the enalapril maleate standard.^[1]
- Plot a graph of absorbance versus concentration to construct the calibration curve.

3. Analysis of Pharmaceutical Formulations (Tablets)

- Weigh and finely powder twenty tablets to determine the average tablet weight.
- Accurately weigh a portion of the powdered tablets equivalent to 25 mg of enalapril maleate and transfer it to a 50 mL volumetric flask.
- Add approximately 30 mL of **2-Ethoxyethanol** and sonicate for 15 minutes to ensure complete dissolution of the drug.
- Dilute to the mark with **2-Ethoxyethanol** and mix well.
- Filter the solution through a suitable filter paper.
- Transfer an appropriate aliquot of the filtrate to a 10 mL volumetric flask, add 1.4 mL of 0.1% DDQ reagent solution, and dilute to the mark with **2-Ethoxyethanol**.
- Measure the absorbance at 565 nm against the reagent blank and calculate the concentration of enalapril maleate from the calibration curve.

Data Presentation

The following tables summarize the quantitative data obtained from the validation of a similar spectrophotometric method for enalapril maleate using DDQ.^[1]

Table 1: Optical Characteristics and Method Validation Parameters

Parameter	Value
Wavelength of Maximum Absorbance (λ_{max})	565 nm
Beer's Law Linearity Range	5 - 75 $\mu\text{g/mL}$
Molar Absorptivity (ϵ)	$6.095 \times 10^3 \text{ L mol}^{-1} \text{ cm}^{-1}$
Limit of Detection (LOD)	0.45 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	1.37 $\mu\text{g/mL}$
Correlation Coefficient (r^2)	0.9998
Regression Equation ($y = mx + c$)	$y = 0.012x + 0.015$

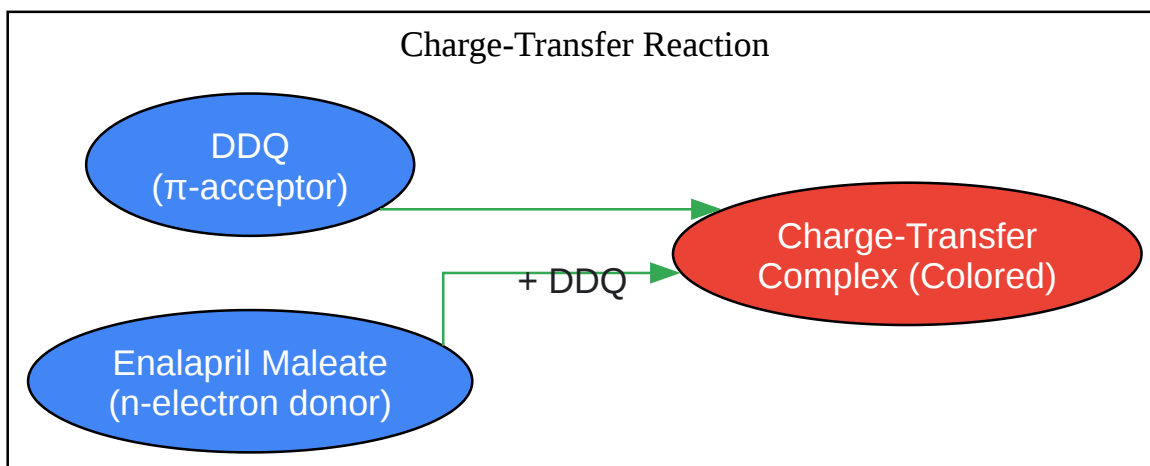
y is the absorbance, and x is the concentration in $\mu\text{g/mL}$.

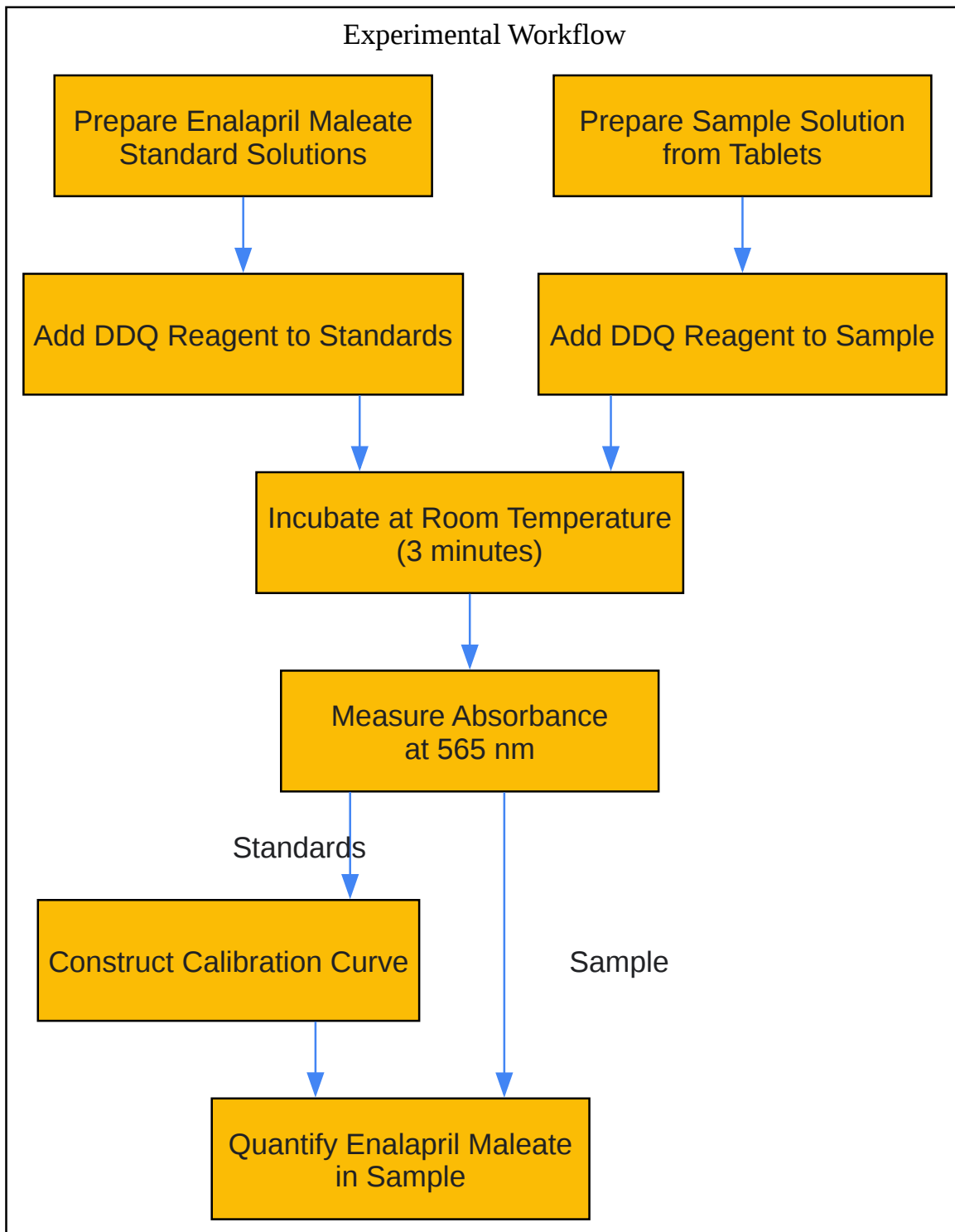
Table 2: Precision and Accuracy of the Method

Concentration ($\mu\text{g/mL}$)	Intra-day Precision (%RSD, n=5)	Inter-day Precision (%RSD, n=5)	Accuracy (% Recovery)
10	0.98	1.25	99.8
30	0.75	0.98	100.2
60	0.62	0.85	100.5

Mandatory Visualization

The following diagrams illustrate the charge-transfer reaction and the experimental workflow for the spectrophotometric analysis of enalapril maleate.





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References

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